

2-Chloro-5-(trifluoromethyl)pyrimidine safety and handling precautions

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Compound of Interest

Compound Name:	2-Chloro-5-(trifluoromethyl)pyrimidine
Cat. No.:	B1367454

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-5-(trifluoromethyl)pyrimidine**

Introduction

2-Chloro-5-(trifluoromethyl)pyrimidine (CAS No: 69034-12-4, Molecular Formula: $C_5H_2ClF_3N_2$) is a fluorinated heterocyclic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical structure, incorporating a reactive chlorine atom and an electron-withdrawing trifluoromethyl group, makes it a valuable building block in drug discovery and development. However, these same properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This technical guide is designed for researchers, scientists, and drug development professionals. It provides comprehensive safety information, handling procedures, and emergency response protocols to ensure the safe and effective use of this compound in a laboratory setting. All data is derived from publicly available safety data sheets (SDS) and chemical databases.

Hazard Identification and Classification

2-Chloro-5-(trifluoromethyl)pyrimidine is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It is acutely

toxic if ingested and causes significant irritation to the skin, eyes, and respiratory system.[1][3]

Table 1: GHS Classification[1][3][4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

- Signal Word: Danger[1][4]
- Hazard Pictograms:[1]
 - GHS06 (Skull and Crossbones)
 - GHS07 (Exclamation Mark)
- NFPA 704 Rating (Estimated):[1]
 - Health: 3 (Short exposure could cause serious temporary or residual injury)
 - Flammability: 1 (Must be preheated before ignition can occur)
 - Instability: 0 (Normally stable)

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for safe storage and handling.

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Weight	182.53 g/mol	[3] [4]
Appearance	Solid, white crystalline powder	[2] [4]
Melting Point	48-52 °C	[2] [4]
Boiling Point	222.1 ± 35.0 °C (Predicted)	[2]
Flash Point	71.1 °C (160.0 °F) - Closed Cup	[4]
Density	1.504 ± 0.06 g/cm³ (Predicted)	[2]

| Storage Temperature | -25 to -10 °C |[\[1\]](#) |

Toxicology and Health Effects

The primary health risks associated with this compound are acute oral toxicity and severe irritation.[\[1\]](#)

Table 3: Summary of Toxicological Effects

Endpoint	GHS Classification	Key Effects	Reference(s)
Acute Oral Toxicity	Category 3	Toxic if swallowed. Ingestion may cause gastrointestinal irritation, nausea, and vomiting.	[1] [5]
Skin Irritation	Category 2	Causes skin irritation, redness, and pain upon contact.	[1] [6]
Eye Irritation	Category 2A	Causes serious eye irritation, redness, and pain.	[1] [6]

| Respiratory Irritation | STOT SE 3 | May cause respiratory tract irritation, leading to coughing, sore throat, and shortness of breath. | [1][6] |

Routes of Exposure:

- Inhalation: Inhaling dust can irritate the respiratory system.[5]
- Skin Contact: Direct contact causes skin irritation.[5]
- Eye Contact: Direct contact causes serious eye irritation.[5]
- Ingestion: Swallowing the substance is highly toxic and can be harmful.[5]

Exposure Controls and Personal Protection

Strict exposure controls are mandatory when handling **2-Chloro-5-(trifluoromethyl)pyrimidine**.

Engineering Controls

- Ventilation: Always handle this compound in a certified chemical fume hood to minimize inhalation of dust or fumes.[1][5] The laboratory should have a good general ventilation system.
- Safety Equipment: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential. The following table outlines the recommended equipment.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications & Rationale	Reference(s)
Eye/Face	Chemical safety goggles and a full-face shield	Must conform to OSHA 29 CFR 1910.133 or EN166 standards. A face shield is required when there is a risk of splashing or dust generation.	[1] [5]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Gloves must be inspected before use. Follow manufacturer's specifications for breakthrough time and material compatibility.	[1] [8]
Body	Flame-retardant lab coat or chemical-resistant suit	A fully buttoned lab coat is the minimum requirement. For larger quantities or higher-risk operations, impervious clothing is necessary.	[1] [8]

| Respiratory | Air-purifying respirator with appropriate cartridges | If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator (e.g., N95 for dust or one with organic vapor cartridges) is required. |[\[1\]](#)[\[5\]](#)[\[8\]](#) |

Experimental Protocol: Donning and Doffing PPE

The following protocol details the standard procedure for putting on and removing PPE to minimize cross-contamination. This protocol is a critical experimental workflow for ensuring researcher safety.

Methodology:

- Donning (Putting On) Sequence:
 1. Outer Garments: Put on the lab coat or chemical suit.
 2. Respiratory Protection: Fit the respirator to your face, ensuring a proper seal.
 3. Eye Protection: Put on safety goggles.
 4. Gloves: Don gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.
- Doffing (Taking Off) Sequence:
 1. Gloves: Remove gloves using a technique that avoids touching the outer contaminated surface with bare skin.
 2. Outer Garments: Remove the lab coat or suit by rolling it inside-out, away from the body.
 3. Eye Protection: Remove the face shield and goggles from the back.
 4. Respiratory Protection: Remove the respirator from the back.
 5. Hand Hygiene: Wash hands thoroughly with soap and water immediately after removing all PPE.

Handling and Storage

Safe Handling Procedures

- Do not handle the compound until all safety precautions have been read and understood.[1]
- Avoid breathing dust, mist, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[9]
- Do not eat, drink, or smoke in areas where the chemical is handled.[9]
- Use only non-sparking tools and take precautionary measures against static discharge.[1]
- Ensure proper grounding procedures are followed.[1]

Storage Conditions

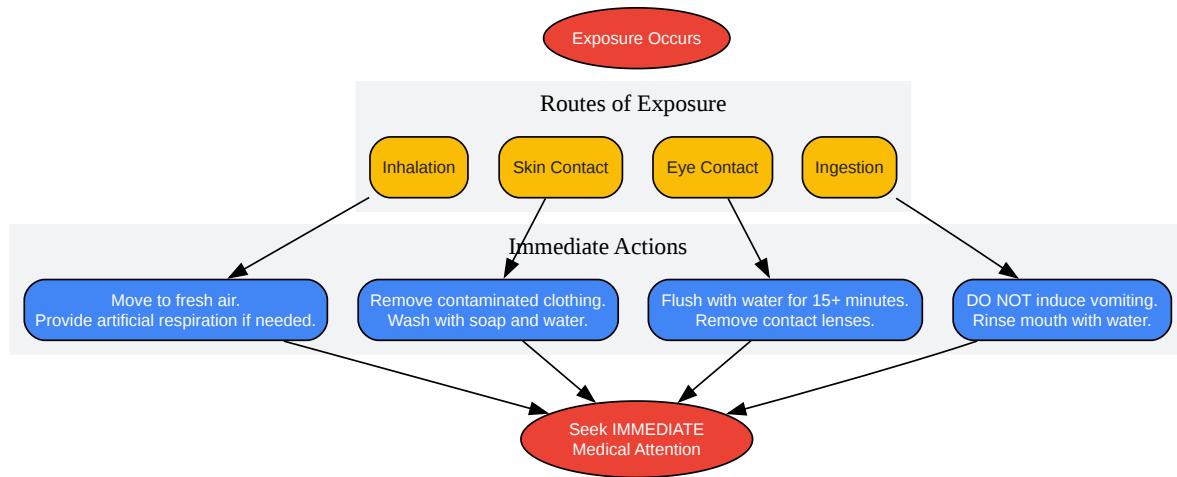
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[[1](#)][[9](#)]
- Store locked up.[[1](#)]
- This material is air and moisture sensitive; store under an inert atmosphere (e.g., argon or nitrogen).[[1](#)]
- Store in a designated explosion-proof freezer at a temperature between -25 °C and -10 °C. [[1](#)]
- Incompatible Materials: Keep away from strong oxidizing agents.[[1](#)]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

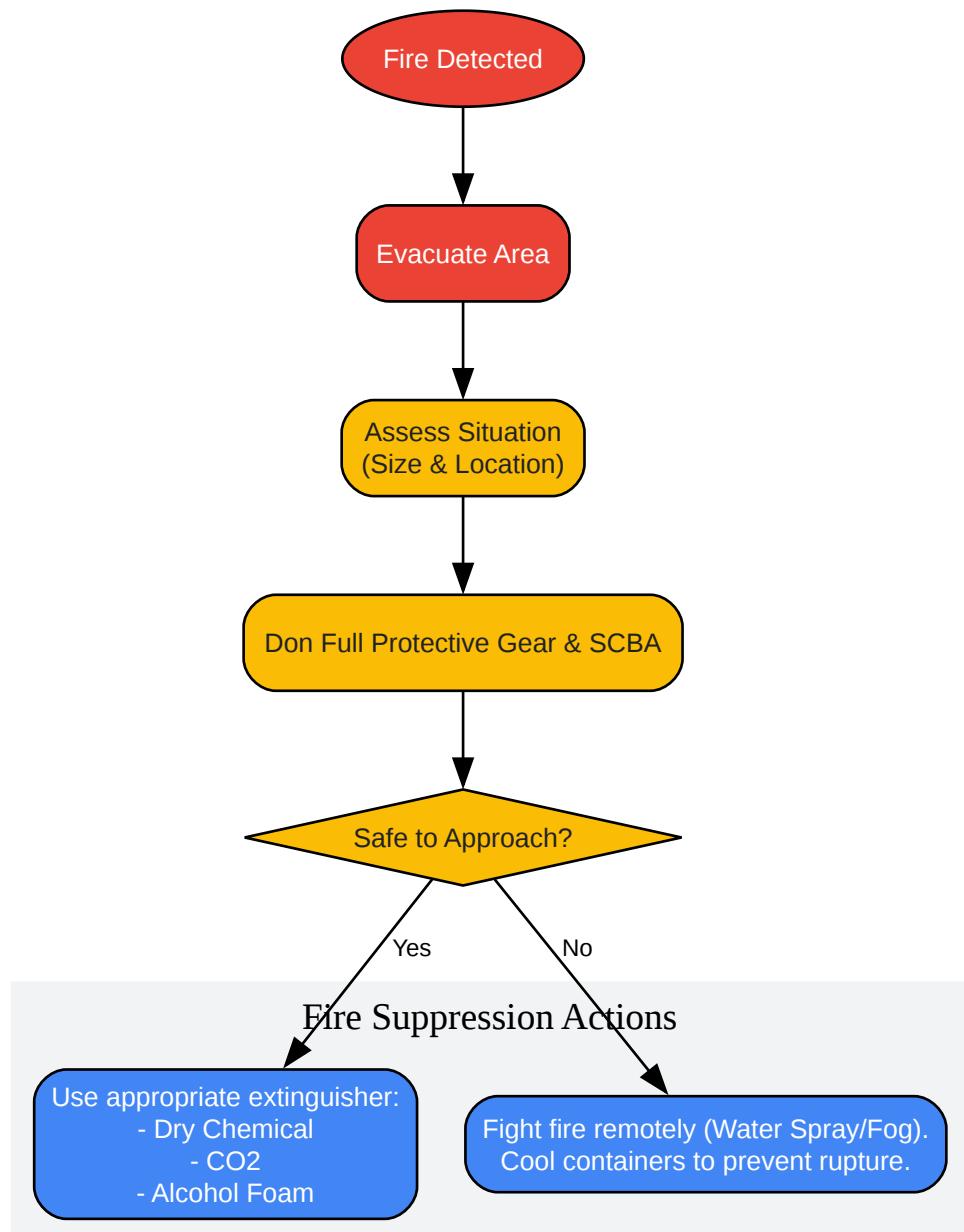
- General Advice: In case of an accident or if you feel unwell, seek immediate medical attention and show the safety data sheet to the doctor.[[1](#)]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Get immediate medical attention.[[1](#)]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Get immediate medical attention.[[1](#)]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[[1](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.[[1](#)]

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Caption: First aid response workflow for different exposure routes.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry powder, carbon dioxide, or a water spray.^[1]
- Specific Hazards: Thermal decomposition can generate toxic and corrosive gases, including carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen fluoride.^[1] Dust from the compound may form an explosive mixture with air if confined and exposed to an ignition source.^[1]
- Protective Equipment: Firefighters must wear gas-tight, chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).^[1]
- Instructions: Evacuate the area. Due to the risk of explosion, fight the fire remotely if possible.^[1]

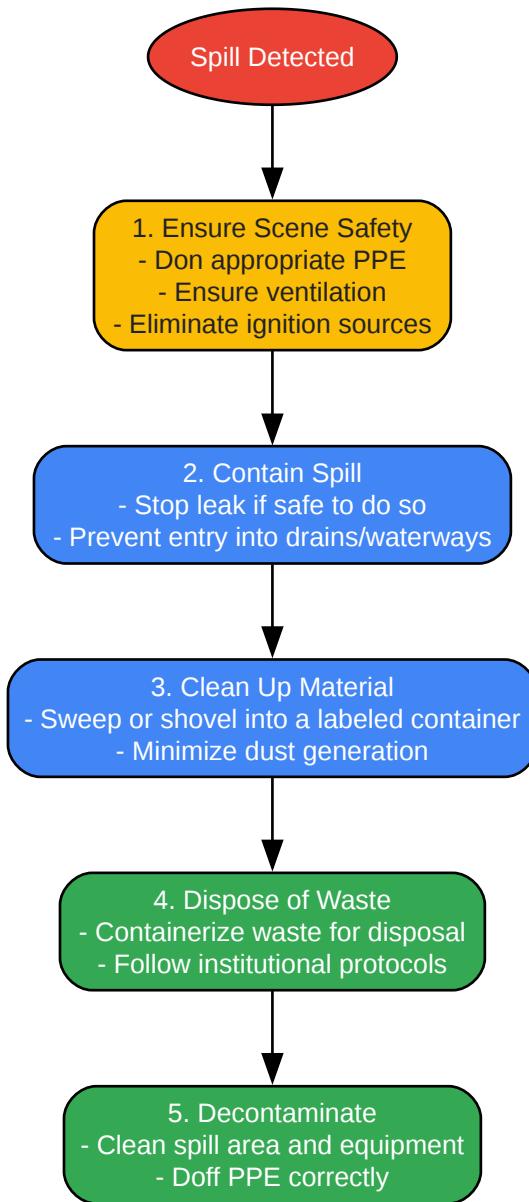
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Caption: Decision logic for responding to a fire incident.

Accidental Release Measures

- Personal Precautions: Evacuate all non-essential personnel.[\[1\]](#) Do not attempt to take action without suitable protective equipment (see Section 4). Ensure adequate ventilation. Avoid breathing dust. Eliminate all sources of ignition.[\[1\]](#)

- Environmental Precautions: Prevent the substance from entering sewers, public waters, or the soil.[1]
- Methods for Cleaning Up: For containment, stop the leak if it is safe to do so.[1] Carefully sweep or shovel the spilled material into an appropriate, labeled container for disposal. Minimize the generation of dust during cleanup.[1]



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Caption: Step-by-step protocol for accidental spill response.

Disposal Considerations

Chemical waste must be handled and disposed of in accordance with all local, state, and federal regulations.

- **Waste Treatment:** This material should be disposed of by a licensed and authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[1\]](#)
- **Packaging:** Contaminated packaging should be treated as the chemical itself. Recycle material as much as possible.[\[1\]](#)

Conclusion

2-Chloro-5-(trifluoromethyl)pyrimidine is a valuable chemical intermediate, but it poses significant health risks, including acute toxicity and severe irritant properties. Adherence to the safety protocols outlined in this guide is paramount for protecting the health and safety of laboratory personnel. By combining proper engineering controls, consistent use of personal protective equipment, and a clear understanding of emergency procedures, researchers can handle this compound safely and effectively.

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